

Metizolam solubility in common laboratory solvents

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Metizolam Solubility: An In-depth Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **metizolam** in common laboratory solvents. The information is intended to assist researchers, scientists, and drug development professionals in designing and conducting experiments, as well as in the formulation of **metizolam** for preclinical and analytical studies.

Core Data Presentation

The solubility of **metizolam** varies significantly across different solvents, a critical consideration for its handling, formulation, and analysis. The following table summarizes the available quantitative solubility data for **metizolam** in several common laboratory solvents.



Solvent	Solubility (mg/mL)	Temperature (°C)	Method	Source
Dimethylformami de (DMF)	15	Not Specified	Not Specified	Cayman Chemical[1]
Dimethyl sulfoxide (DMSO)	15	Not Specified	Not Specified	Cayman Chemical[1]
Methanol	≥1	Not Specified	Implied from commercially available solution	Multiple sources
Acetonitrile	≥ 1	Not Specified	Implied from commercially available solution	Sigma-Aldrich, Cayman Chemical
DMSO:PBS (pH 7.2) (1:3)	0.25	Not Specified	Not Specified	Cayman Chemical[1]
Water	Poorly soluble	Not Specified	General property of benzodiazepines	Inferred from multiple sources
Ethanol	Slightly soluble	Not Specified	General property of benzodiazepines	Inferred from multiple sources

Note: The solubility of **metizolam** in methanol and acetonitrile is inferred from the availability of commercial standard solutions at a concentration of 1 mg/mL. The actual solubility may be higher. For water and ethanol, specific quantitative data for **metizolam** is not readily available in the public domain; however, benzodiazepines as a class are known to have low aqueous solubility and are generally slightly soluble in ethanol.

Experimental Protocols

The determination of a compound's thermodynamic solubility is a fundamental aspect of its physicochemical characterization. The Shake-Flask method is a widely accepted and reliable technique for this purpose. Below are detailed methodologies for determining the solubility of



metizolam using this method, followed by quantification using either High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometry.

Thermodynamic Solubility Determination: Shake-Flask Method

This protocol is a generalized procedure based on established methods for determining the equilibrium solubility of pharmaceutical compounds.

- a. Materials and Equipment:
- Metizolam (crystalline solid, ≥98% purity)
- Selected solvents (e.g., water, ethanol, methanol, DMSO, acetonitrile) of appropriate purity (e.g., HPLC grade)
- Glass vials with screw caps
- Orbital shaker or rotator
- Temperature-controlled incubator or water bath
- Centrifuge
- Syringe filters (e.g., 0.22 μm PVDF or PTFE)
- Analytical balance
- Volumetric flasks and pipettes
- b. Procedure:
- Preparation of Supersaturated Solutions: Add an excess amount of metizolam to a series of
 glass vials, each containing a known volume of the respective solvent. The excess solid
 should be visually apparent to ensure that a saturated solution is achieved.
- Equilibration: Tightly cap the vials and place them in an orbital shaker within a temperature-controlled environment (e.g., 25 °C or 37 °C). The vials should be agitated for a sufficient



period to allow the system to reach equilibrium. A typical duration is 24 to 48 hours.

- Phase Separation: After the equilibration period, remove the vials from the shaker and allow them to stand undisturbed for a short period to allow for the settling of the excess solid. To ensure complete removal of undissolved solid, centrifuge the vials at a high speed (e.g., 10,000 rpm for 15 minutes).
- Sample Collection: Carefully collect an aliquot of the clear supernatant from each vial. To remove any remaining particulate matter, filter the supernatant through a syringe filter (0.22 µm) into a clean vial.
- Dilution: Accurately dilute the filtered supernatant with the appropriate solvent to a
 concentration that falls within the linear range of the analytical method to be used for
 quantification (HPLC or UV-Vis).

Quantification by High-Performance Liquid Chromatography (HPLC)

- a. Instrumentation and Conditions (Example):
- HPLC System: A standard HPLC system with a UV detector.
- Column: A C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μm).
- Mobile Phase: A suitable mixture of acetonitrile and water or methanol and water, with or
 without a pH modifier like formic acid or ammonium acetate, to achieve good peak shape
 and retention time for metizolam.
- Flow Rate: Typically 1.0 mL/min.
- Injection Volume: 10-20 μL.
- Detection Wavelength: **Metizolam** has a UV maximum at approximately 232 nm, which is a suitable wavelength for detection.
- Column Temperature: Ambient or controlled (e.g., 30 °C).
- b. Procedure:



- Standard Preparation: Prepare a series of standard solutions of metizolam of known concentrations in the chosen solvent.
- Calibration Curve: Inject the standard solutions into the HPLC system and record the peak areas. Construct a calibration curve by plotting the peak area against the concentration of the standards.
- Sample Analysis: Inject the diluted supernatant samples into the HPLC system and record the peak areas.
- Concentration Calculation: Using the calibration curve, determine the concentration of metizolam in the diluted samples. Calculate the original solubility in the saturated solution by taking into account the dilution factor.

Quantification by UV-Vis Spectrophotometry

- a. Instrumentation and Conditions:
- Spectrophotometer: A double-beam UV-Vis spectrophotometer.
- Cuvettes: 1 cm quartz cuvettes.
- Wavelength of Maximum Absorbance (λmax): Determine the λmax of metizolam in the specific solvent being used. For reference, the λmax in some solvents is around 232 nm.

b. Procedure:

- Standard Preparation: Prepare a series of standard solutions of metizolam of known concentrations in the chosen solvent.
- Calibration Curve: Measure the absorbance of the standard solutions at the predetermined λmax. Construct a calibration curve by plotting absorbance against the concentration of the standards.
- Sample Analysis: Measure the absorbance of the diluted supernatant samples at the same λmax.



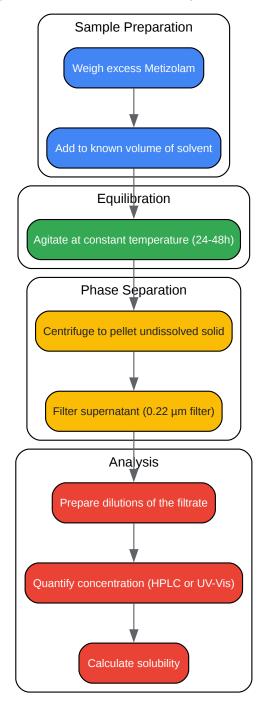
 Concentration Calculation: Using the calibration curve, determine the concentration of metizolam in the diluted samples. Calculate the original solubility in the saturated solution by taking into account the dilution factor.

Mandatory Visualization

The following diagrams illustrate the key workflows for determining the solubility of **metizolam**.



Experimental Workflow for Solubility Determination





Standard Preparation Prepare stock solution of Metizolam Create a series of known concentrations Calibration Analyze standards (HPLC or UV-Vis) Generate calibration curve (Response vs. Concentration) Apply dilution factor to find original concentration

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References

- 1. caymanchem.com [caymanchem.com]
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